

# 6-azidohexanoic acid CAS number and molecular weight

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## Compound of Interest

Compound Name: 6-azidohexanoic Acid

Cat. No.: B556486

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## Technical Guide: 6-Azidohexanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for **6-azidohexanoic acid**, a key reagent in bioconjugation and click chemistry. Its bifunctional nature, featuring a terminal azide group and a carboxylic acid, makes it an invaluable linker for modifying proteins, labeling molecules, and synthesizing complex bioconjugates.

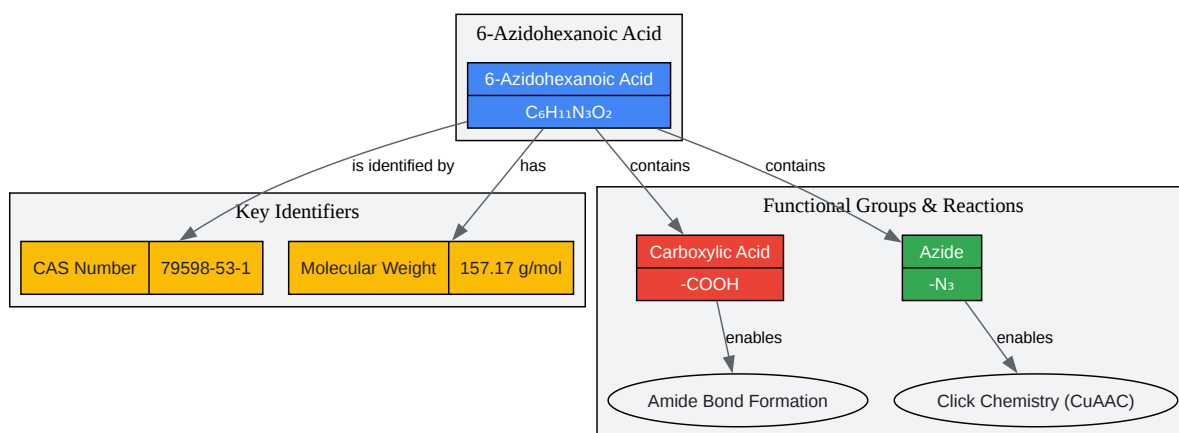
## Physicochemical Properties

The fundamental chemical data for **6-azidohexanoic acid** is summarized below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Source
CAS Number	79598-53-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	157.17 g/mol	
Molecular Formula	C <sub>6</sub> H <sub>11</sub> N <sub>3</sub> O <sub>2</sub>	
Purity	≥95% to ≥98% (Varies by supplier)	
Appearance	Colorless to slightly pale yellow liquid	
Density	1.074 g/mL	

## Chemical Structure and Reactivity

**6-Azidohexanoic acid** is a versatile linker molecule. The terminal carboxylic acid can be activated to react with primary amines, forming stable amide bonds. The azide group facilitates covalent ligation with alkyne-containing molecules through copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of click chemistry.



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Caption: Logical relationship of **6-azidohexanoic acid** to its identifiers and reactive functionalities.

## Experimental Protocols

This section is intended to house detailed experimental methodologies. As this guide focuses on the fundamental properties of **6-azidohexanoic acid**, specific experimental protocols are not included. Researchers should refer to established literature for detailed procedures on bioconjugation and click chemistry reactions. Common applications include its use as a linker to acylate one compound, creating a derivative that can then be joined to another molecule via click chemistry.

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## References

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